"synthesis and characterization of N-(2-Chloroethyl)-N-methyldodecanamide"

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Compound of Interest	
Compound Name:	*N-(2-Chloroethyl)-N-methyldodecanamide*
CAS No.:	*84803-68-9*
Cat. No.:	*B12651413*

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Synthesis and Characterization of N-(2-Chloroethyl)-N-methyldodecanamide

A Strategic Technical Guide for Chemical Biology & Drug Development

Executive Summary

Compound:**N-(2-Chloroethyl)-N-methyldodecanamide** CAS: 84803-68-9 Molecular Formula: $C_{15}H_{30}ClNO$ Molecular Weight: 275.86 g/mol [1]

This technical guide outlines the synthesis and characterization of **N-(2-Chloroethyl)-N-methyldodecanamide**, a fatty acid amide derivative featuring a reactive chloroethyl moiety. While structurally related to nitrogen mustards, the amide linkage significantly modulates the nucleophilicity of the nitrogen, altering its alkylating potential compared to amine analogs. This compound serves as a critical intermediate in lipid probe development, surfactant chemistry, and pharmacological studies involving lipophilic alkylating agents.

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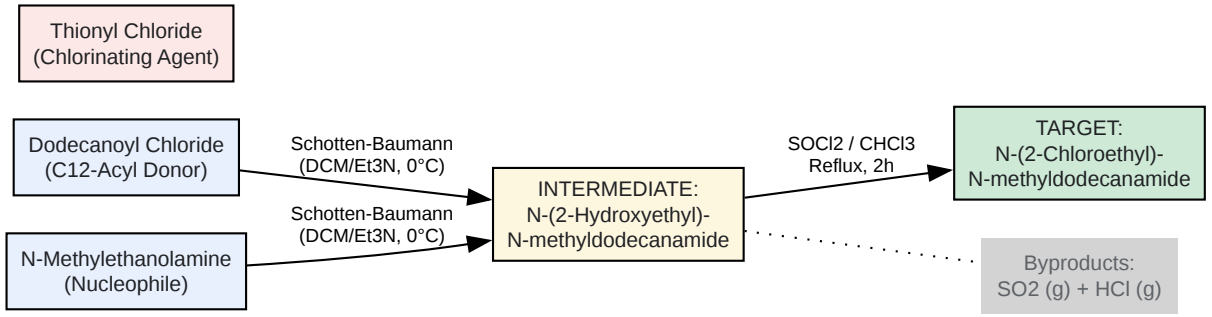
Part 1: Strategic Synthesis Architecture

To ensure safety and high purity, this guide prioritizes a Two-Step "Hydroxy-Amide" Protocol.

Why this route? Direct acylation of N-(2-chloroethyl)-N-methylamine (a nitrogen mustard precursor) poses significant safety risks due to the vesicant nature of the starting amine. The Two-Step Protocol utilizes safer, commercially available reagents (N-methylethanolamine) to construct the lipid tail first, followed by a controlled chlorination.

The Reaction Pathway[2][3][4][5][6]

- Step 1 (Amidation): Selective N-acylation of N-methylethanolamine with Dodecanoyl (Lauroyl) chloride.
- Step 2 (Chlorination): Conversion of the hydroxyl group to a chloride using Thionyl Chloride ($SOCl_2$).[7]



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Figure 1: Two-Stage Synthesis Pathway designed to minimize exposure to vesicant intermediates.

Part 2: Detailed Experimental Protocols

Phase 1: Synthesis of N-(2-Hydroxyethyl)-N-methyldodecanamide

Objective: Install the C12 lipid tail on the amine framework.

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Reagents:

- Dodecanoyl chloride (Lauroyl chloride) [CAS: 112-16-3][8]
- N-Methylethanolamine [CAS: 109-83-1]
- Triethylamine (Et_3N) (Base scavenger)
- Dichloromethane (DCM) (Solvent)

Protocol:

- Setup: Flame-dry a 500 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a pressure-equalizing addition funnel. Purge with Nitrogen (N_2).
- Solvation: Dissolve N-Methylethanolamine (1.0 equiv) and Triethylamine (1.2 equiv) in anhydrous DCM (0.2 M concentration relative to amine). Cool the solution to 0°C in an ice bath.
- Addition: Dissolve Dodecanoyl chloride (1.05 equiv) in a minimal amount of DCM. Add this solution dropwise to the amine mixture over 30 minutes.
  - Mechanistic Note: The slow addition at 0°C prevents O-acylation. Although amides are more stable, kinetic control favors N-acylation.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4 hours. Monitor by TLC (SiO_2, 5% MeOH in DCM).
- Workup:
  - Wash the organic layer with 1M HCl (2x) to remove unreacted amine and Et_3N.
  - Wash with Sat. $NaHCO_3$ (2x) to remove residual acid.
  - Wash with Brine (1x), dry over anhydrous Na_2SO_4, and concentrate in vacuo.
- Result: The intermediate (Hydroxy-amide) is typically a waxy solid or viscous oil. It can often be used in Step 2 without column chromatography if purity >95% by NMR.

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Phase 2: Chlorination to N-(2-Chloroethyl)-N-methyldodecanamide

Objective: Convert the alcohol to an alkyl chloride using an S_ni mechanism (retention) or ion-pair collapse.

Reagents:

- Intermediate from Phase 1
- Thionyl Chloride ($SOCl_2$) [CAS: 7719-09-7]
- Chloroform ($CHCl_3$) or Toluene (Solvent)

Protocol:

- Setup: Place the Intermediate (1.0 equiv) in a dry RBF fitted with a reflux condenser and a drying tube ($CaCl_2$ or N_2 line) to trap HCl/SO_2 gases.
- Solvation: Dissolve the intermediate in anhydrous $CHCl_3$ (0.5 M).
- Activation: Add Thionyl Chloride (1.5 to 2.0 equiv) dropwise at RT.
  - Caution: Evolution of HCl and SO_2 gas will occur.[7][9] Perform in a fume hood.
- Reflux: Heat the reaction to gentle reflux (approx. 60-65°C) for 2–3 hours.
  - Endpoint: Monitor by TLC. The product will be less polar (higher R_f) than the starting alcohol.
- Workup:
  - Cool to RT. Evaporate the solvent and excess $SOCl_2$ under reduced pressure (rotary evaporator with a base trap).
  - Redissolve the residue in DCM and wash with Sat. $NaHCO_3$ (cold) to neutralize traces of acid.
  - Dry over Na_2SO_4 and concentrate.

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- Purification: If necessary, purify via flash column chromatography (Hexanes/Ethyl Acetate gradient).

Part 3: Characterization & Validation

1. Nuclear Magnetic Resonance (NMR)

The conversion is validated by the shift of the ethylene protons and the disappearance of the hydroxyl signal.

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Nucleus	Signal (ppm)	Multiplicity	Integration	Assignment	Structural Context
^{1}H	0.88	Triplet	3H	$-CH_3$	Terminal Methyl (Lipid Tail)
^{1}H	1.26	Multiplet	~16H	$-(CH_2)_8-$	Bulk Methylene Chain
^{1}H	1.63	Multiplet	2H	$-CH_2-CH_2-CO$	Beta-methylene
^{1}H	2.30	Triplet	2H	$-CH_2-CO-N$	Alpha-methylene (carbonyl adjacent)
^{1}H	2.98 / 3.05	Singlet	3H	$N-CH_3$	Rotamers present due to amide bond
^{1}H	3.65	Triplet	2H	$N-CH_2-$	Ethylene bridge (Nitrogen side)
^{1}H	3.75 - 3.80	Triplet	2H	$-CH_2-Cl$	Diagnostic Shift (Target)
^{13}C	173.5	Singlet	-	C=O[8]	Amide Carbonyl
^{13}C	41.5	-	-	$-CH_2-Cl$	Chloromethyl carbon

Note: Amide rotamers (cis/trans around the N-C=O bond) often cause signal doubling for the N-Methyl and $N-CH_2$ protons in ^{1}H NMR.

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2. Mass Spectrometry (MS)[10]

- Technique: ESI-MS (Positive Mode) or GC-MS.
- Expected Signal:
  - Molecular Ion $[M+H]^+$: ~276.2 m/z
  - Isotope Pattern: Distinct Chlorine pattern (^{35}Cl : ^{37}Cl ratio of 3:1), resulting in M and M+2 peaks.

3. HPLC Analysis

For purity assessment, use a Reverse Phase (RP) method.

- Column: C18 or C8 (e.g., SIELC Newcrom R1).
- Mobile Phase: Acetonitrile (MeCN) / Water with 0.1% Formic Acid.
- Detection: UV at 210 nm (Amide bond absorption).

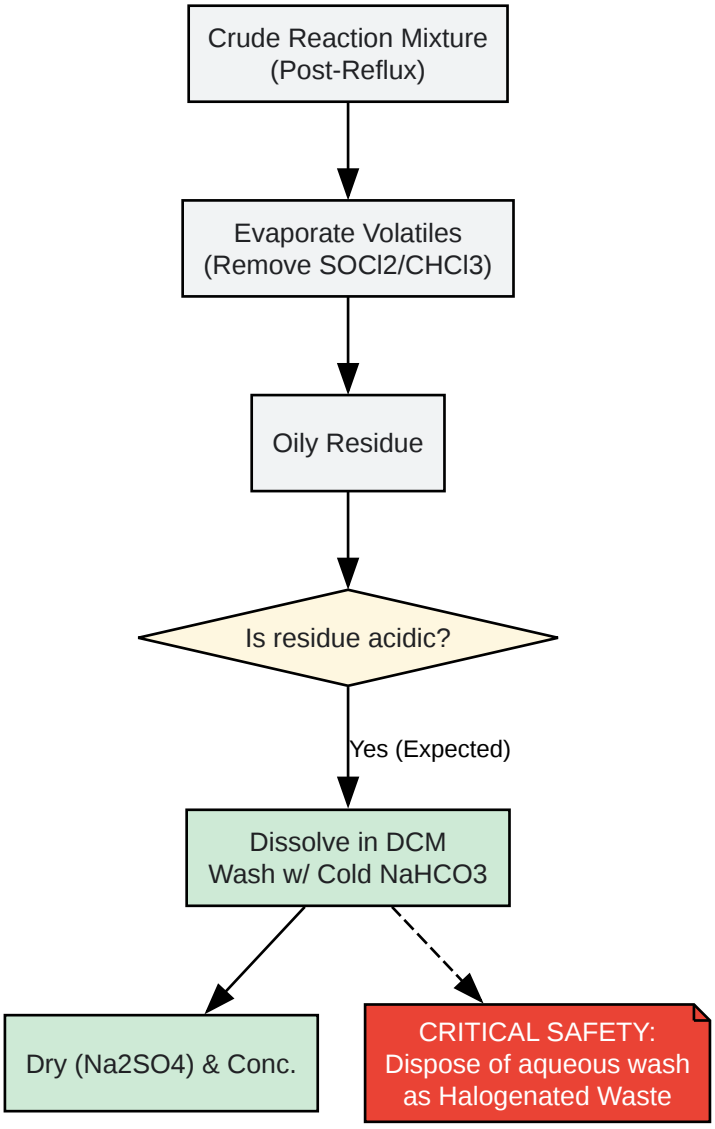
Part 4: Critical Safety & Handling (E-E-A-T)

Hazard Identification:

- Vesicant Potential: While the amide functionality reduces the nitrogen's basicity (making it less likely to form the highly reactive aziridinium ion compared to amine mustards), the 2-chloroethyl group remains an alkylating motif. Treat this compound as a potential skin irritant and sensitizer.[11]
- Thionyl Chloride: Highly corrosive, reacts violently with water.

Operational Logic (Graphviz): The following diagram illustrates the decision logic for workup and safety checks.

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Figure 2: Workup logic flow ensuring neutralization of acidic byproducts and safe waste handling.

References

- SIELC Technologies. (2018). **N-(2-Chloroethyl)-N-methyldodecanamide**: Properties and HPLC Separation. Retrieved from [Link]

- Wynn, J. E., et al. (1982).[12] "Synthesis and bioevaluation of a series of fatty acid esters of p-[N,N-bis(2-chloroethyl)amino]phenol." Journal of Pharmaceutical Sciences, 71(7), 772-776. [12] [Link]

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- Organic Syntheses. (2013).[4] "Chlorination of Amino Alcohols with Thionyl Chloride: Preparation of 2-(2-Chloroethyl)aniline." Org.[4][5][8][9] Synth. 90, 251-260.[4] [Link]
- Peng, F., et al. (2008).[8] "Rapid homogeneous lauroylation of wheat straw hemicelluloses under mild conditions." Carbohydrate Research, 343(17), 2956-2962.[8] (Demonstrates reactivity of Lauroyl Chloride).
- Master Organic Chemistry. (2011). "Thionyl Chloride ($SOCl_2$) and Conversion of Alcohols to Alkyl Chlorides." [Link]

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Sources

- 1. pinpools.com [pinpools.com]
- 2. researchgate.net [researchgate.net]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. orgsyn.org [orgsyn.org]
- 5. CN101503340A - Method for synthesizing 2-chloroethyl methyl ether - Google Patents [patents.google.com]
- 6. researchgate.net [researchgate.net]
- 7. Thionyl chloride - Wikipedia [en.wikipedia.org]
- 8. Lauroyl chloride - Wikipedia [en.wikipedia.org]
- 9. masterorganicchemistry.com [masterorganicchemistry.com]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. Synthesis and bioevaluation of a series of fatty acid esters of p-[N,N-bis(2-chloroethyl)amino]phenol - PubMed [pubmed.ncbi.nlm.nih.gov]
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